

Application Notes: JAB-3068 Cell-Based Assay Protocol

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Compound of Interest

Compound Name: JAB-3068

Cat. No.: B15578387

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Introduction

JAB-3068 is an orally bioavailable small molecule inhibitor of the protein tyrosine phosphatase SHP2 (Src homology region 2 domain-containing phosphatase; PTPN11).^{[1][2]} SHP2 is a non-receptor protein tyrosine phosphatase that plays a crucial role in cell signaling pathways, including the RAS-MAPK pathway, which is frequently hyperactivated in various cancers.^{[1][3]} By targeting and inhibiting SHP2, **JAB-3068** blocks downstream signaling, leading to the inhibition of tumor cell growth.^{[1][2]} This document provides detailed protocols for a common cell-based assay to evaluate the efficacy of **JAB-3068** and summarizes its activity in cancer cell lines.

It is important to note that while **JAB-3068** showed initial promise, its development was discontinued in favor of a second-generation SHP2 inhibitor, JAB-3312, which demonstrated a better efficacy and safety profile.^[4]

Mechanism of Action

JAB-3068 is an allosteric inhibitor of SHP2.[5] Under normal conditions, SHP2 exists in an autoinhibited conformation.[5] Upon activation by upstream signaling, such as through receptor tyrosine kinases (RTKs), SHP2 undergoes a conformational change that exposes its catalytic site. **JAB-3068** binds to a specific allosteric pocket of SHP2, stabilizing it in the inactive conformation and preventing its catalytic activity. This, in turn, inhibits the dephosphorylation of downstream substrates, effectively blocking the RAS-RAF-MEK-ERK (MAPK) signaling cascade that is critical for cell proliferation, survival, and differentiation.[1][2]

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